

In-Depth Technical Guide: 2-Acetylaminio-3-bromo-5-methylpyridine

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Compound of Interest

Compound Name: 2-Acetylaminio-3-bromo-5-methylpyridine

Cat. No.: B114759

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of the chemical compound **2-Acetylaminio-3-bromo-5-methylpyridine**. It should be noted that while basic identifying information for this specific molecule is available, detailed experimental data in the public domain is scarce. To provide a comprehensive context, this guide also includes data on the closely related isomer, 2-Acetylaminio-5-bromo-3-methylpyridine, with clear distinctions made between the two compounds.

Chemical Structure and Identification

The chemical structure of **2-Acetylaminio-3-bromo-5-methylpyridine** is characterized by a pyridine ring substituted with an acetylaminio group at the 2-position, a bromine atom at the 3-position, and a methyl group at the 5-position.

Caption: Chemical structure of **2-Acetylaminio-3-bromo-5-methylpyridine**.

Physicochemical Properties

Quantitative data for **2-Acetylaminio-3-bromo-5-methylpyridine** is limited. The following table summarizes the available information for the target compound and its isomer, 2-Acetylaminio-5-bromo-3-methylpyridine, for comparative purposes.

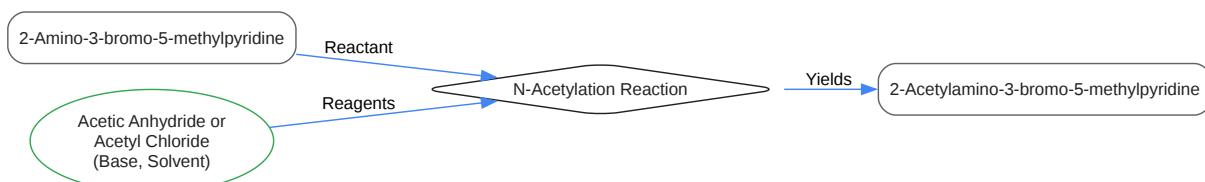
Property	2-Acetylamo-3-bromo-5-methylpyridine	2-Acetylamo-5-bromo-3-methylpyridine
CAS Number	142404-83-9	142404-81-7
Molecular Formula	C ₈ H ₉ BrN ₂ O ^[1]	C ₈ H ₉ BrN ₂ O ^[2]
Molecular Weight	229.07 g/mol ^[1]	229.07 g/mol ^[2]
SMILES	CC(=O)Nc1cnc(Br)c(c1)C ^[1]	CC(=O)Nc1ncc(Br)cc1C ^[3]
Melting Point	Data not available	111-115 °C ^[3]
Appearance	Data not available	Solid ^[3]

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **2-Acetylamo-3-bromo-5-methylpyridine** is not readily available in published literature. However, a general and plausible synthetic route is the acetylation of its corresponding amine precursor, 2-amino-3-bromo-5-methylpyridine.

Proposed Synthesis Workflow

The synthesis would likely proceed via the N-acetylation of 2-amino-3-bromo-5-methylpyridine using an acetylating agent such as acetic anhydride or acetyl chloride in the presence of a base.



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References

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- To cite this document: BenchChem. [In-Depth Technical Guide: 2-Acetylamino-3-bromo-5-methylpyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b114759#2-acetylamino-3-bromo-5-methylpyridine-chemical-structure]

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